

An In-Depth Technical Guide to 4-(Trifluoromethyl)thiazol-2-amine

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)thiazol-2-amine

Cat. No.: B127509

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Trifluoromethyl)thiazol-2-amine**, a key fluorinated heterocyclic compound with significant potential in medicinal chemistry and drug discovery. This document details its chemical identity, synthesis, physical properties, and known biological activities, presenting data in a clear and accessible format for researchers and drug development professionals.

Core Compound Information

Chemical Identity

| Identifier | Value | |
|-------------------|--|--|
| Chemical Name | 4-(Trifluoromethyl)thiazol-2-amine | |
| CAS Number | 349-49-5[1][2][3][4] | |
| Molecular Formula | C ₄ H ₃ F ₃ N ₂ S[2][3][5] | |
| Molecular Weight | 168.14 g/mol [2][3][5] | |
| SMILES | NC1=NC(C(F)(F)F)=CS1 | |
| InChl Key | OVMGTNMCYLZGLS-UHFFFAOYSA-N | |



Chemical Structure

Chemical structure of 4-(Trifluoromethyl)thiazol-2-amine

Physicochemical Properties

A summary of the key physicochemical properties of **4-(Trifluoromethyl)thiazol-2-amine** is presented below. These properties are crucial for its handling, formulation, and application in experimental settings.

| Property | Value | Source |
|------------------|---|--------|
| Boiling Point | 214 °C at 760 mmHg | [5] |
| Density | 1.557 g/cm ³ | [5] |
| Flash Point | 83.2 °C | [5] |
| Vapor Pressure | 0.16 mmHg at 25 °C | [5] |
| Refractive Index | 1.503 | [5] |
| Storage | 2-8°C, protect from light, stored under nitrogen | [2] |

Synthesis

The primary method for synthesizing 2-aminothiazole derivatives, including **4- (Trifluoromethyl)thiazol-2-amine**, is the Hantzsch thiazole synthesis. This versatile reaction involves the condensation of an α -haloketone with a thiourea.

General Reaction Scheme: Hantzsch Thiazole Synthesis

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Caption: General reaction scheme for the Hantzsch thiazole synthesis.



Experimental Protocol: Synthesis of 4-(Trifluoromethyl)thiazol-2-amine

A specific protocol for the synthesis of **4-(Trifluoromethyl)thiazol-2-amine** from 3-bromo-1,1,1-trifluoroacetone and thiourea has been reported.[1]

Materials:

- 3-bromo-1,1,1-trifluoropropan-2-one
- Thiourea
- Ethanol
- 2 M Sodium Hydroxide (NaOH) solution
- Ether
- Sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Dichloromethane (CH₂Cl₂)

Procedure:

- To a solution of ethanol (100 mL), add thiourea (4.0 g, 52.3 mmol) and 3-bromo-1,1,1-trifluoropropan-2-one (5.5 mL, 10 g, 52.3 mmol).
- Heat the reaction mixture at 50 °C for 2 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Concentrate the reaction solution to dryness under reduced pressure.
- Dissolve the residue in water and adjust the pH to >12 with a 2 M NaOH solution.
- Extract the aqueous solution four times with ether.
- Combine the organic extracts, dry over sodium sulfate, filter, and concentrate in vacuum.





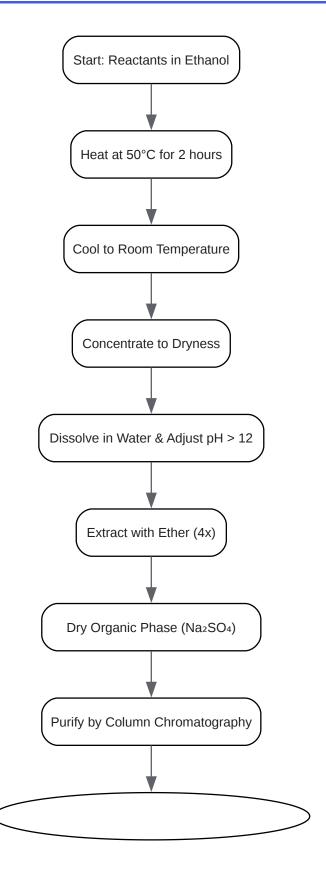


• Purify the resulting crude product by silica gel column chromatography using dichloromethane as the eluent to yield 2-amino-4-trifluoromethylthiazole.

Yield: 6.9 g (79% yield)[1]

Experimental Workflow





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Caption: Step-by-step workflow for the synthesis of **4-(Trifluoromethyl)thiazol-2-amine**.



Biological Activity and Applications in Drug Discovery

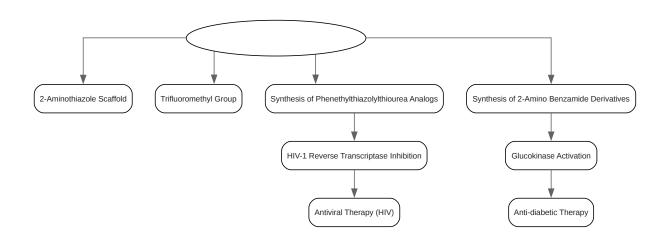
The 2-aminothiazole scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.[6] While specific in-depth biological data for **4-(Trifluoromethyl)thiazol-2-amine** (CAS 349-49-5) is limited in publicly available literature, its structural motifs suggest significant potential for drug development.

Potential Therapeutic Areas:

- Antiviral Agents: 4-(Trifluoromethyl)-2-thiazolamine can be utilized as a precursor in the synthesis of phenethylthiazolylthiourea analogs, which have been investigated as HIV-1 reverse transcriptase inhibitors.[1]
- Metabolic Disorders: This compound is also a building block for the synthesis of 2-amino benzamide derivatives that act as allosteric glucokinase activators, a target for the treatment of type 2 diabetes.[1]
- General Antimicrobial and Anticancer Activity: The broader class of 2-aminothiazole
 derivatives has been extensively studied for antibacterial, antifungal, and anticancer
 properties.[6][7] The introduction of a trifluoromethyl group can enhance the pharmacological
 properties of a molecule, making 4-(Trifluoromethyl)thiazol-2-amine a valuable starting
 point for the development of novel therapeutic agents.

Logical Relationship for Drug Discovery Application





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Caption: Potential applications of **4-(Trifluoromethyl)thiazol-2-amine** in drug discovery.

Conclusion

4-(Trifluoromethyl)thiazol-2-amine is a readily synthesizable compound with a chemical profile that makes it an attractive building block for medicinal chemistry. Its core 2-aminothiazole structure, combined with the beneficial properties conferred by the trifluoromethyl group, positions it as a valuable intermediate for the development of novel therapeutics, particularly in the areas of antiviral and metabolic diseases. Further research into the specific biological activities of this compound is warranted to fully explore its therapeutic potential.

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